

Essential Safety and Operational Guide for Handling O-Desmethylangolensin

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Compound of Interest

Compound Name: O-Desmethylangolensin

Cat. No.: B190970

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **O-Desmethylangolensin**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

O-Desmethylangolensin is a phytoestrogen and an active metabolite of daidzein.[1][2] It should be considered hazardous until more comprehensive toxicological data is available.[2] The primary identified hazards are corrosive and irritant.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **O-Desmethylangolensin** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are inspected for integrity before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where O-Desmethylangolensin is handled.
Body Protection	Laboratory coat	A full-length lab coat should be worn to protect skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities	If handling large quantities or if there is a risk of aerosolization, use a NIOSH-approved respirator with an appropriate particulate filter. Work in a well-ventilated area or under a chemical fume hood.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **O-Desmethylangolensin** and ensuring a safe laboratory environment.

Handling Procedures:

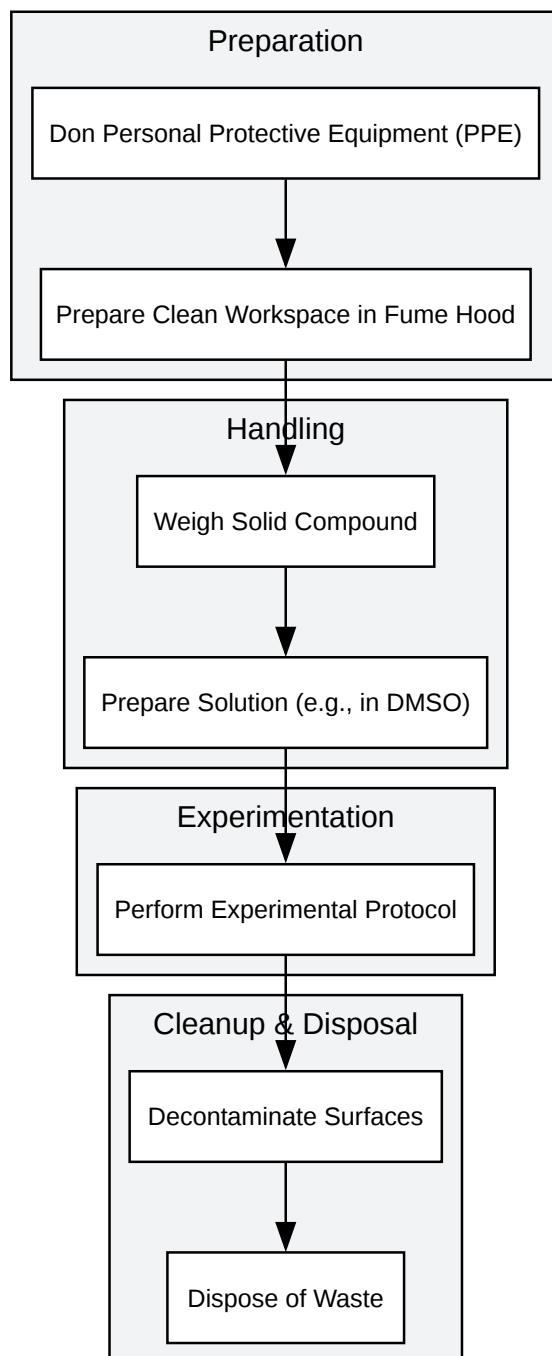
- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace by ensuring it is clean and uncluttered.
- Weighing and Aliquoting: **O-Desmethylangolensin** is supplied as a solid.^[2] Weighing should be done in a chemical fume hood or a designated containment area to avoid inhalation of any dust particles.

- Dissolving: The compound is soluble in DMSO and methanol.[2] When preparing solutions, add the solvent to the solid slowly to avoid splashing. If sonication is required to dissolve the compound, ensure the container is properly sealed.[4]
- General Precautions: Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[2] Wash hands thoroughly after handling, even if gloves were worn.[2]

Storage:

- Solid Form: Store at -20°C for long-term stability (≥ 4 years).[2]
- In Solvent: Store stock solutions at -80°C for up to 6 months or -20°C for up to 1 month.[5]
- Keep the container tightly sealed and protect from moisture.[4]

Workflow for Safe Handling of O-Desmethylangolensin



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A high-level workflow for the safe handling of **O-Desmethylangolensin**.

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, call a POISON CENTER or doctor.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

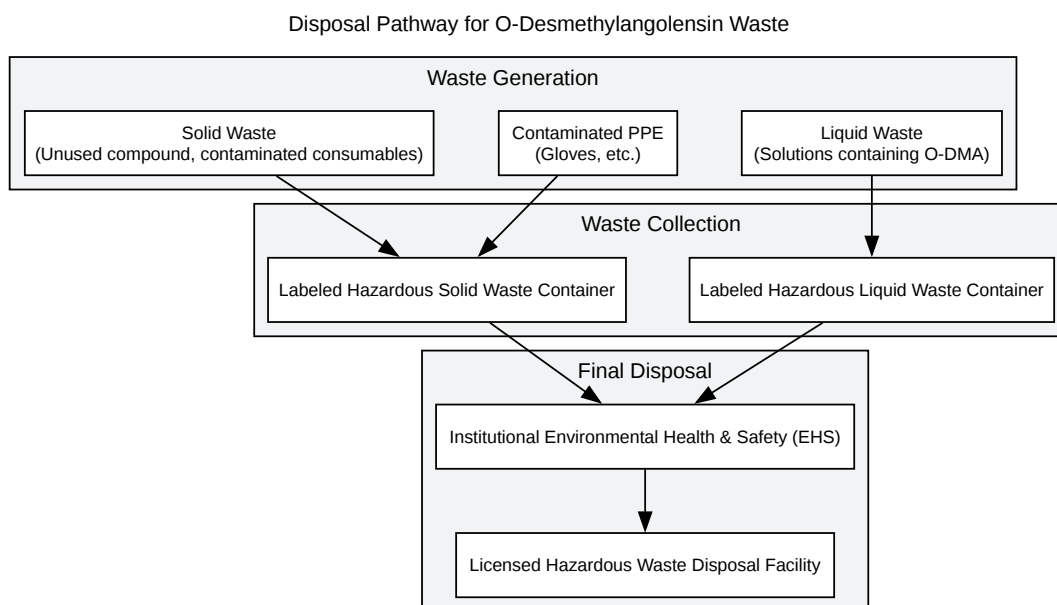
Disposal Plan

All waste containing **O-Desmethylangolensin** must be treated as hazardous waste.

Waste Categories and Disposal Procedures:

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled hazardous waste container. This includes unused compound and any contaminated consumables (e.g., weigh boats, pipette tips).
Liquid Waste	Collect all solutions containing O-Desmethylangolensin in a labeled, sealed hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of used gloves and other contaminated disposable PPE in the designated hazardous waste stream.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.



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A logical flow diagram for the proper disposal of waste.

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References

- 1. caymanchem.com [caymanchem.com]

- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. O-Desmethylangolensin | C₁₅H₁₄O₄ | CID 89472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. O-Desmethylangolensin | Intestinal Bacterial Metabolites | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
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